

An In-depth Technical Guide to Dimethyl (2-oxopropyl)phosphonate

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Compound of Interest

Compound Name: Dimethyl (2-oxopropyl)phosphonate

Cat. No.: B104374

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Abstract

Dimethyl (2-oxopropyl)phosphonate (CAS Number: 4202-14-6), also known as dimethyl acetonophosphonate, is a versatile organophosphorus compound with significant applications in synthetic organic chemistry. Its bifunctional nature, possessing both a ketone and a phosphonate moiety, makes it a valuable precursor for the synthesis of a wide array of organic molecules, including α,β -unsaturated ketones and various heterocyclic compounds. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and an exploration of its potential role in modulating biological signaling pathways.

Chemical and Physical Properties

Dimethyl (2-oxopropyl)phosphonate is typically a colorless to pale yellow liquid.^{[1][2]} Its key physical and chemical properties are summarized in the tables below for easy reference.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	4202-14-6	[1] [3] [4] [5] [6]
Molecular Formula	C ₅ H ₁₁ O ₄ P	[1] [5]
Molecular Weight	166.11 g/mol	[1] [5] [6]
Appearance	Colorless to pale yellow liquid	[1] [2] [3]
Density	1.202 g/mL at 25 °C	[1] [6]
Boiling Point	76-79 °C at 3 mmHg	[1] [6]
Refractive Index (n _{20/D})	1.439	[1] [6]
Flash Point	93.4 °C (closed cup)	[7]

Table 2: Chemical Identifiers

Identifier	Value	Reference(s)
IUPAC Name	1-dimethoxyphosphorylpropan-2-one	
Synonyms	Dimethyl acetonylphosphonate, Acetonylphosphonic acid dimethyl ester, (2-Oxopropyl)phosphonic acid dimethyl ester	[1] [3] [4]
InChI	1S/C5H11O4P/c1-5(6)4-10(7,8-2)9-3/h4H2,1-3H3	[5] [6]
InChIKey	UOWIYNWMROWVDG-UHFFFAOYSA-N	[5] [6]
SMILES	<chem>COP(=O)(CC(C)=O)OC</chem>	[6]
EC Number	224-110-5	[6]
PubChem CID	77872	[1] [8]

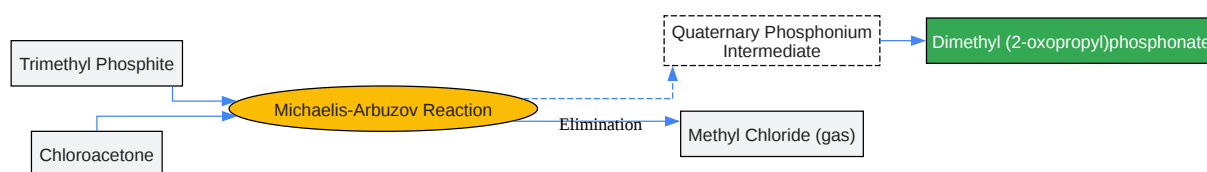
Synthesis and Reactions

Dimethyl (2-oxopropyl)phosphonate is a key intermediate in various organic transformations. Its synthesis is most commonly achieved through the Michaelis-Arbuzov reaction.

Synthesis via the Michaelis-Arbuzov Reaction

The Michaelis-Arbuzov reaction is a cornerstone for the formation of carbon-phosphorus bonds. It involves the reaction of a trialkyl phosphite with an alkyl halide. In the case of **dimethyl (2-oxopropyl)phosphonate**, trimethyl phosphite is reacted with chloroacetone.

- Materials: Trimethyl phosphite, chloroacetone, reaction flask, condenser, heating mantle, distillation apparatus.
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, place an equimolar amount of trimethyl phosphite.
 - Slowly add chloroacetone dropwise to the trimethyl phosphite with stirring. The reaction is exothermic, and the rate of addition should be controlled to maintain a gentle reflux.
 - After the addition is complete, heat the reaction mixture at reflux for 2-3 hours to ensure the completion of the reaction.
 - The progress of the reaction can be monitored by observing the cessation of methyl chloride evolution.
 - After cooling to room temperature, the crude product is purified by vacuum distillation to yield pure **dimethyl (2-oxopropyl)phosphonate**.



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Synthesis of **Dimethyl (2-oxopropyl)phosphonate**.

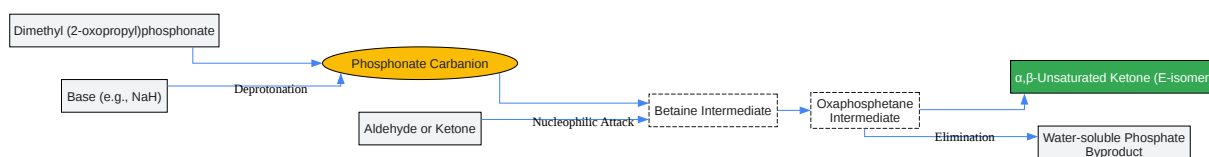
Key Reactions and Applications

Dimethyl (2-oxopropyl)phosphonate is a valuable reagent in C-C bond-forming reactions, most notably the Horner-Wadsworth-Emmons (HWE) reaction and as a precursor in the Ohira-Bestmann modification for alkyne synthesis.

The HWE reaction utilizes a phosphonate-stabilized carbanion to react with aldehydes or ketones, typically yielding (E)-alkenes with high stereoselectivity. The phosphonate carbanion is more nucleophilic and less basic than the corresponding Wittig ylides, offering broader functional group compatibility. The water-soluble phosphate byproduct simplifies purification.

- Materials: **Dimethyl (2-oxopropyl)phosphonate**, a suitable base (e.g., NaH, K₂CO₃), an aldehyde or ketone, anhydrous solvent (e.g., THF, acetonitrile), quenching solution (e.g., saturated aqueous NH₄Cl), extraction solvent (e.g., ethyl acetate).
- Procedure (using NaH in THF):
 - To a stirred suspension of sodium hydride (1.1 eq) in anhydrous THF at 0 °C under an inert atmosphere, add a solution of **dimethyl (2-oxopropyl)phosphonate** (1.0 eq) in anhydrous THF dropwise.
 - Stir the mixture at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional 30 minutes to ensure complete formation of the phosphonate carbanion.

- Cool the reaction mixture back to 0 °C and add a solution of the aldehyde (1.0 eq) in anhydrous THF dropwise.
- Allow the reaction to warm to room temperature and stir until completion, as monitored by TLC.
- Carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Extract the mixture with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel to yield the desired α,β -unsaturated ketone.



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Horner-Wadsworth-Emmons Reaction Workflow.

Dimethyl (2-oxopropyl)phosphonate is a precursor to dimethyl (1-diazo-2-oxopropyl)phosphonate, commonly known as the Ohira-Bestmann reagent. This reagent is widely used for the one-carbon homologation of aldehydes to terminal alkynes under mild basic conditions.

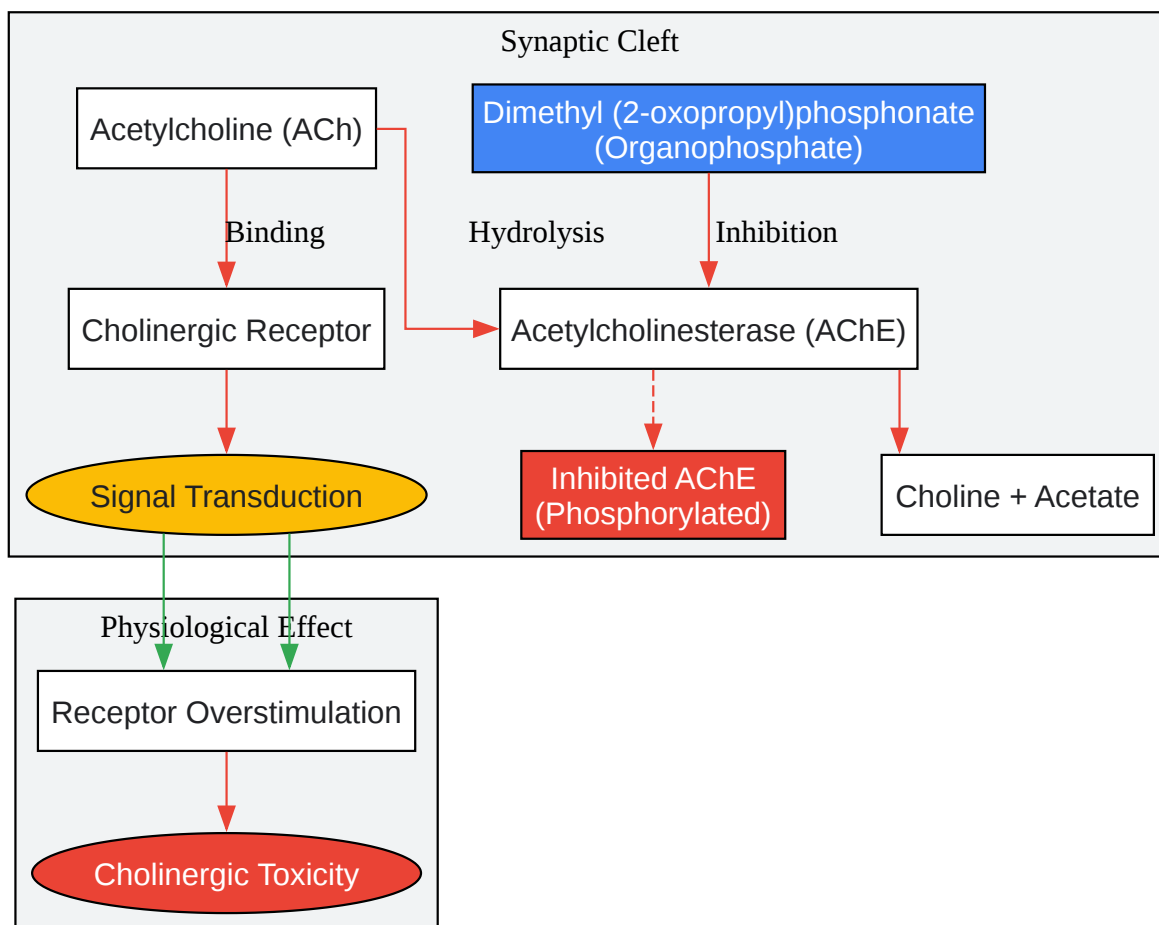
Biological Activity and Signaling Pathways

Organophosphorus compounds are a broad class of chemicals with diverse biological activities. While the specific biological roles of **dimethyl (2-oxopropyl)phosphonate** are not extensively documented in publicly available literature, its structural class suggests potential interactions with biological systems, particularly as an enzyme inhibitor. As a phosphonate, it can act as a stable bioisostere of phosphate, a ubiquitous functional group in biological signaling.[9]

Potential as an Acetylcholinesterase Inhibitor

A primary mechanism of toxicity for many organophosphorus compounds is the inhibition of acetylcholinesterase (AChE).[1] AChE is a critical enzyme in the nervous system responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh). Inhibition of AChE leads to an accumulation of ACh in the synaptic cleft, resulting in overstimulation of cholinergic receptors and subsequent toxic effects.

The inhibition of AChE by organophosphates typically involves the phosphorylation of a serine residue in the enzyme's active site. This forms a stable, phosphorylated enzyme that is catalytically inactive.



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Potential Mechanism of Acetylcholinesterase Inhibition.

Safety and Handling

Dimethyl (2-oxopropyl)phosphonate is a combustible liquid and should be handled with appropriate safety precautions. It is harmful if swallowed and causes skin and serious eye irritation.

Table 3: GHS Hazard Information

Hazard Class	Category
Acute Toxicity, Oral	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2

Data sourced from PubChem CID 77872.

Handling Recommendations:

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Use only in a well-ventilated area.
- Keep away from heat, sparks, open flames, and hot surfaces.
- Store in a cool, dry, and well-ventilated place.

Conclusion

Dimethyl (2-oxopropyl)phosphonate is a valuable and versatile reagent in organic synthesis, with well-established applications in the Horner-Wadsworth-Emmons reaction and as a precursor for the Ohira-Bestmann reagent. Its utility in the construction of complex molecules makes it an important tool for researchers in drug discovery and development. While its specific biological activity is not extensively characterized, its classification as an organophosphorus compound suggests potential interactions with biological targets such as acetylcholinesterase. Further research into its biological effects could unveil new applications for this compound in chemical biology and medicinal chemistry. Proper safety and handling procedures are essential when working with this compound.

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References

- 1. mdpi.com [mdpi.com]
- 2. New β -ketophosphonates for the synthesis of prostaglandin analogues. 1. Phosphonates with a bicyclo[3.3.0]octene scaffold spaced by a methylene group from the β -ketone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Phosphonate synthesis by substitution or phosphorylation [organic-chemistry.org]
- 4. m.youtube.com [m.youtube.com]
- 5. BJOC - Synthesis of β -ketophosphonates through aerobic copper(II)-mediated phosphorylation of enol acetates [beilstein-journals.org]
- 6. researchgate.net [researchgate.net]
- 7. nbinnco.com [nbinnco.com]
- 8. researchgate.net [researchgate.net]
- 9. Dimethyl (2-Oxopropyl)phosphonate 95.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
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